

Application Notes and Protocols for Biotin-PEG11-Amine with EDC Chemistry

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Compound of Interest

Compound Name: *Biotin-PEG11-Amine*

Cat. No.: *B2622838*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for the use of **Biotin-PEG11-Amine** in conjunction with 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) for the biotinylation of proteins, antibodies, and surfaces bearing carboxyl functional groups. The protocols outlined below are intended as a starting point for optimization in your specific application.

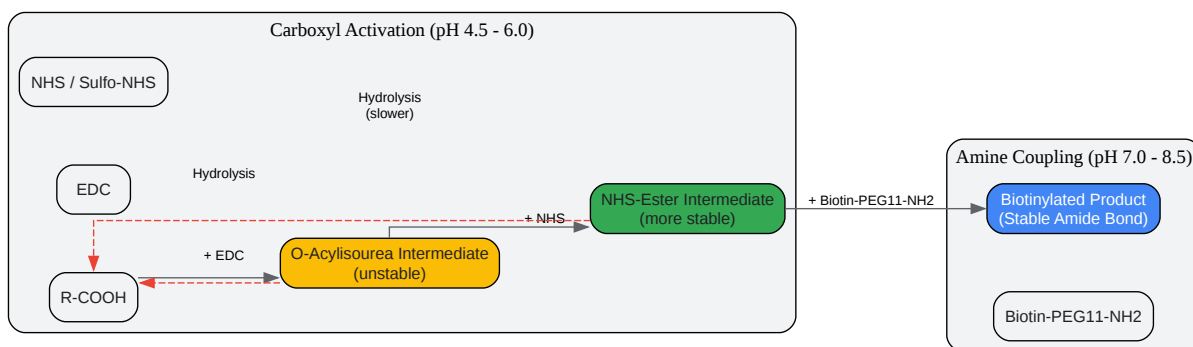
Introduction

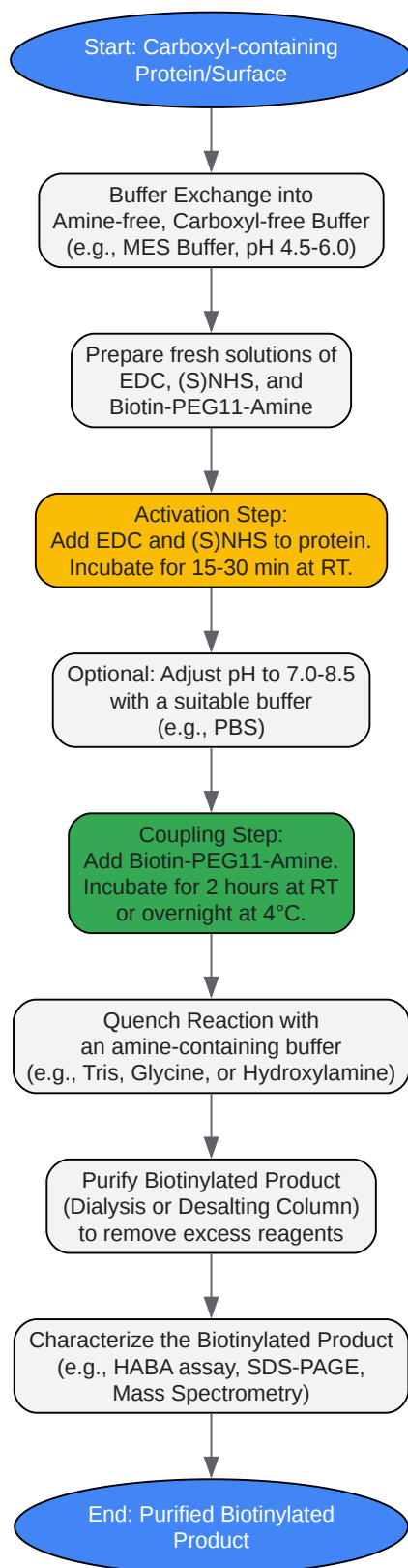
Biotin-PEG11-Amine is a high-purity, water-soluble biotinylation reagent containing a primary amine and a long, flexible polyethylene glycol (PEG) spacer arm (11 PEG units).[1][2] This hydrophilic spacer enhances the solubility of the labeled molecule and minimizes steric hindrance, thereby improving the accessibility of the biotin moiety for binding to avidin or streptavidin.[2] The terminal primary amine group allows for its covalent conjugation to carboxyl groups on target molecules through the action of a carbodiimide crosslinker, most commonly EDC.[1][3]

EDC is a zero-length crosslinker that activates carboxyl groups to form a highly reactive O-acylisourea intermediate. This intermediate can then react with a primary amine, such as the one on **Biotin-PEG11-Amine**, to form a stable amide bond. The reaction is typically performed in a two-step process, often with the addition of N-hydroxysuccinimide (NHS) or its water-soluble analog, sulfo-NHS, to improve the efficiency and stability of the amine-reactive intermediate.

Reaction Mechanism and Workflow

The EDC-mediated coupling of **Biotin-PEG11-Amine** to a carboxyl-containing molecule proceeds in two main stages: activation of the carboxyl group followed by nucleophilic attack by the primary amine of the biotinylation reagent.





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